

Sulfamethoxypyridazine-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfamethoxypyridazine-d3

Cat. No.: B15088428

[Get Quote](#)

Technical Guide: Sulfamethoxypyridazine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sulfamethoxypyridazine-d3**, a deuterated analog of the antibacterial compound Sulfamethoxypyridazine. This stable isotope-labeled compound serves as a valuable tool in pharmacokinetic and metabolic studies.

Chemical and Physical Properties

Sulfamethoxypyridazine-d3 is a stable isotope-labeled version of Sulfamethoxypyridazine, a long-acting sulfonamide antibiotic. The deuterium labeling makes it suitable for use as an internal standard in quantitative bioanalytical assays.

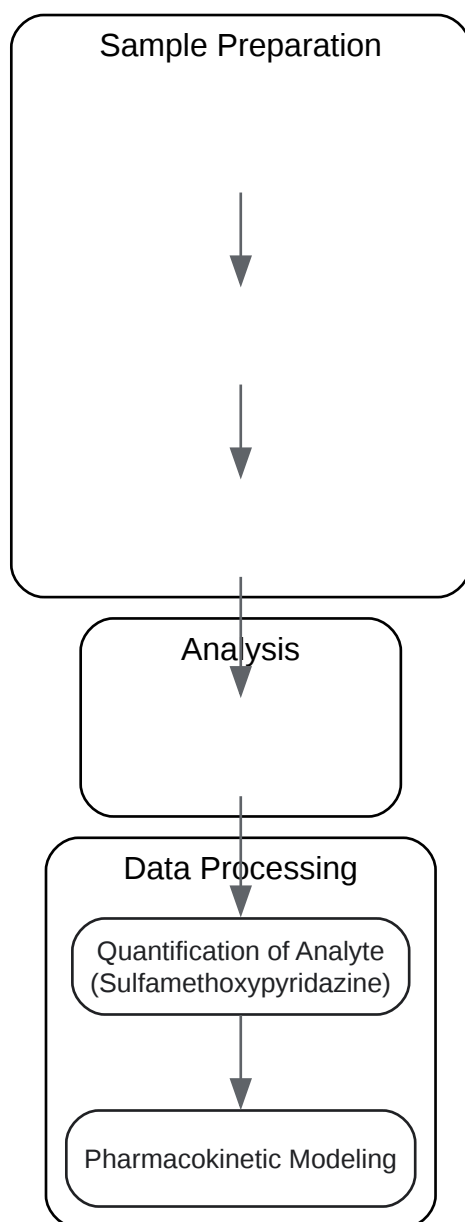
Property	Value
CAS Number	1172846-03-5[1][2][3]
Molecular Formula	C ₁₁ H ₉ D ₃ N ₄ O ₃ S[2][3][4]
Molecular Weight	283.32 g/mol [1][2][3][4]
Appearance	Light yellow to yellow solid[4]
Purity	95.30%[4]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years[4]
Storage (In Solvent)	-80°C for 6 months or -20°C for 1 month[4]

Synonyms: 4-Amino-N-(6-methoxy-3-pyridazinyl)-benzenesulfonamide-d3, 3-Methoxy-6-sulfanilamidopyridazine-d3, 6-Sulfanilamido-3-methoxypyridazine-d3, Sultirene-d3, N1-(6-Methoxy-3-pyridazinyl)sulfanilamide-d3, Paramid-d3, Paramid Supra-d3[1].

Experimental Applications and Workflows

The primary application of **Sulfamethoxypyridazine-d3** is as an internal standard in mass spectrometry-based bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the quantification of Sulfamethoxypyridazine in biological matrices.

General Experimental Workflow for Pharmacokinetic Analysis:



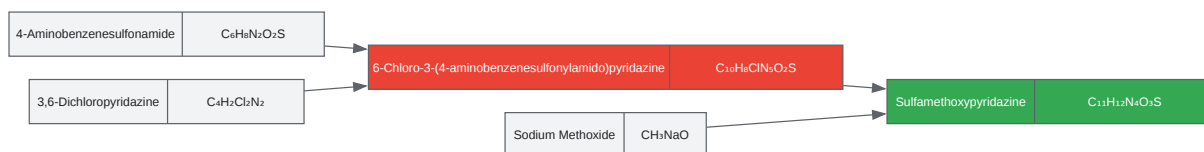
[Click to download full resolution via product page](#)

Caption: General workflow for a pharmacokinetic study using a stable isotope-labeled internal standard.

Synthesis of the Parent Compound

While specific synthesis protocols for the deuterated analog are not widely published, the synthesis of the unlabeled parent compound, Sulfamethoxypyridazine, provides a foundational understanding. The synthesis involves the reaction of 4-aminobenzenesulfonamide with 3,6-

dichloropyridazine, followed by the substitution of a chlorine atom with a methoxy group using sodium methoxide[5].



[Click to download full resolution via product page](#)

Caption: Synthesis pathway for the parent compound, Sulfamethoxypyridazine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. usbio.net [usbio.net]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Sulfamethoxypyridazine | 80-35-3 [chemicalbook.com]
- To cite this document: BenchChem. [Sulfamethoxypyridazine-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15088428#sulfamethoxypyridazine-d3-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15088428#sulfamethoxypyridazine-d3-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com